

An In-depth Technical Guide to Diammonium EDTA Solution

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Compound of Interest

Compound Name: Diammonium EDTA

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This technical guide provides a comprehensive overview of the physical and chemical properties of diammonium ethylenediaminetetraacetic acid (EDTA) solution. It is intended for researchers, scientists, and professionals in drug development and other relevant industries who utilize this chelating agent in their work.

Introduction

Diammonium EDTA is the diammonium salt of ethylenediaminetetraacetic acid. It is a versatile chelating agent widely used in various industrial and scientific applications.^[1] As an aqueous solution, it is particularly effective in controlling metal ions over a broad pH range by forming stable, water-soluble complexes.^{[2][3]} Its applications span from industrial cleaning and scale removal to roles in polymerization and agriculture.^{[4][5][6]}

Physical and Chemical Properties

Diammonium EDTA solution is typically a clear liquid, ranging from colorless to a light straw color.^{[2][4][6]} While it is most commonly supplied as an aqueous solution, **diammonium EDTA** also exists in a solid, crystalline, or powdered form which is soluble in water.^{[7][8]}

The following table summarizes the key quantitative physical and chemical properties of **diammonium EDTA**.

Property	Value	Source(s)
Physical State	Liquid (aqueous solution)	[2][4][9]
Appearance	Clear, colorless to light straw-colored liquid	[2][4][6]
Molecular Weight	~326.30 g/mol	[6][7][9]
pH (1 wt% solution)	4.6 – 5.3	[2][4]
Assay (Concentration)	Typically ~40% in aqueous solution	[4][6]
Specific Gravity	~1.20	[6]
Solubility in Water	Miscible	[7]
Decomposition Temp.	218 °C (solid form)	[10]

Experimental Protocols

The following are generalized methodologies for determining the key physical and chemical properties of a chemical solution like **diammonium EDTA**.

- Objective: To qualitatively describe the physical form and visual characteristics of the sample.
- Apparatus: Clear glass vial or beaker, adequate lighting.
- Procedure:
 1. Place a representative sample of the **diammonium EDTA** solution into a clean, clear glass container.
 2. Observe the sample against a white and black background to accurately determine its color and clarity.
 3. Note the physical state (e.g., liquid, presence of any suspended solids).

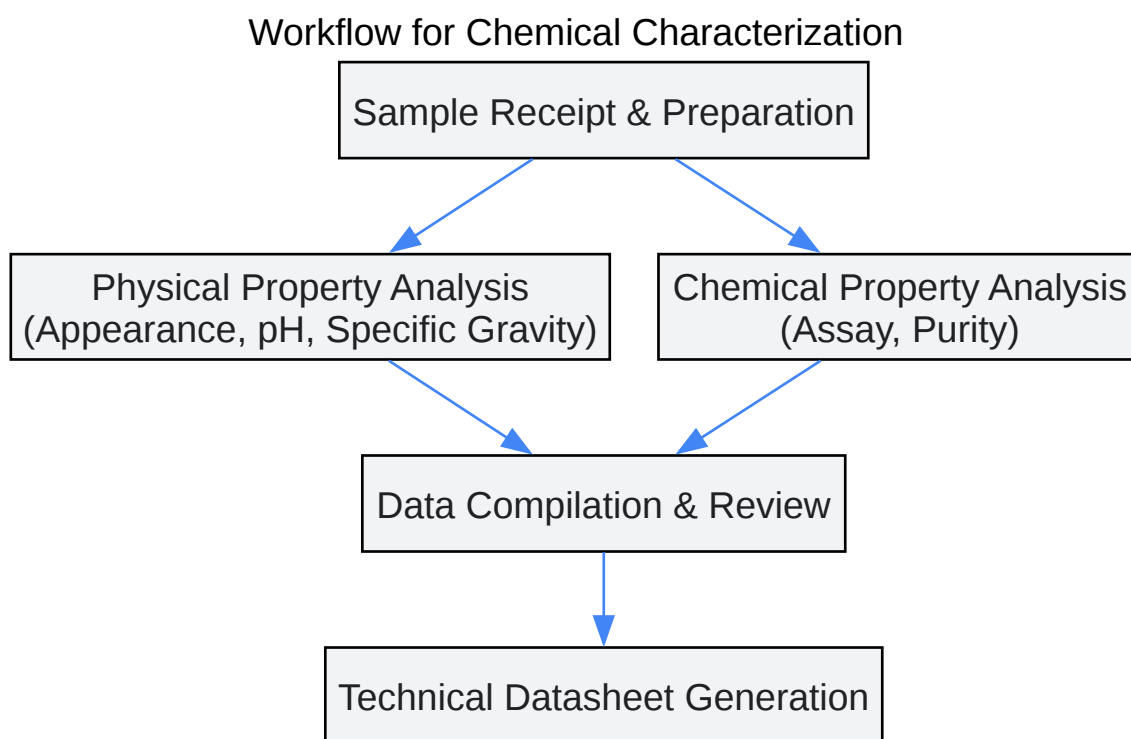
4. Record observations, describing the color (e.g., colorless, light straw), clarity (e.g., clear, hazy), and physical form.

- Objective: To determine the acidity or alkalinity of the solution.
- Apparatus: Calibrated pH meter with an electrode, beakers, deionized water, standard buffer solutions (e.g., pH 4, 7, 10).
- Procedure:
 1. Calibrate the pH meter according to the manufacturer's instructions using standard buffer solutions.
 2. Prepare a 1 wt% aqueous solution of the **diammonium EDTA** sample by accurately weighing the sample and dissolving it in a known volume of deionized water.
 3. Immerse the pH electrode in the prepared solution, ensuring the bulb is fully covered.
 4. Allow the reading to stabilize and record the pH value.
 5. Clean the electrode with deionized water between measurements.
- Objective: To measure the density of the solution relative to the density of water.
- Apparatus: Pycnometer or hydrometer, calibrated analytical balance, temperature-controlled water bath.
- Procedure:
 1. Ensure the pycnometer is clean and dry, and determine its empty weight.
 2. Fill the pycnometer with deionized water and place it in a water bath at a specific temperature (e.g., 25°C) until thermal equilibrium is reached. Weigh the pycnometer filled with water.
 3. Empty and dry the pycnometer, then fill it with the **diammonium EDTA** solution.

4. Return the filled pycnometer to the water bath to reach the same temperature. Weigh the pycnometer filled with the sample solution.
5. Calculate the specific gravity by dividing the weight of the sample solution by the weight of the water.

Visualizations

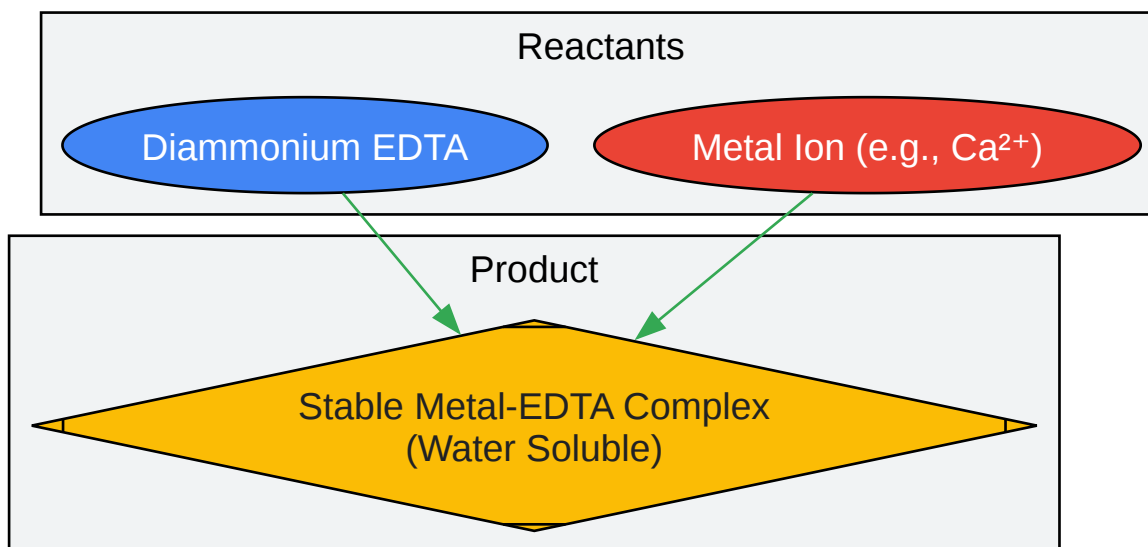
The following diagrams illustrate key conceptual and procedural aspects related to **diammonium EDTA**.



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Workflow for chemical characterization.

Chelation of a Metal Ion by EDTA



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Chelation of a metal ion by EDTA.

Applications

Diammonium EDTA solution is a versatile chelating agent employed in a variety of fields:

- Scale Removal: It is highly effective in removing calcium and other types of scale from boilers, heat exchangers, and other industrial equipment.[2][4][5]
- Industrial Cleaning: Used in cleaning products to soften water and enhance cleaning performance by sequestering metal ions.[1][4]
- Polymerization: Acts as a stabilizer in polymerization processes.[5]
- Agriculture: Utilized to provide micronutrients to plants in a more bioavailable form.[1][6]

Safety and Handling

While generally stable, **diammonium EDTA** is considered a hazardous substance.[7] It can be harmful if inhaled, causing potential damage to the respiratory tract through prolonged or repeated exposure.[11] It may also cause eye irritation.[7] Appropriate personal protective

equipment, including gloves and safety glasses, should be worn when handling this chemical. [7] Store in a well-ventilated area in its original, unopened container and avoid contact with incompatible materials such as zinc, aluminum, copper, and carbon steel.[11]

Conclusion

Diammonium EDTA solution is a key chemical with well-defined physical and chemical properties. Its appearance as a clear, colorless to light straw-colored liquid and its physical state as an aqueous solution are fundamental to its application. Understanding its properties, handling requirements, and the methodologies for their verification is crucial for its safe and effective use in research and industrial settings.

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